

# Personal protective equipment for handling cobalt(2+);dioxido(dioxo)chromium

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## Compound of Interest

Compound Name: cobalt(2+);dioxido(dioxo)chromium

Cat. No.: B089288

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## Essential Safety and Handling Guide for Cobalt(II) Chromate

Chemical Identity: **Cobalt(2+);dioxido(dioxo)chromium**, also known as Cobalt(II) chromate.

CAS Number: 13455-25-9 Molecular Formula: CoCrO<sub>4</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)

This document provides crucial safety protocols and logistical information for the handling and disposal of cobalt(II) chromate, a compound recognized for its significant health and environmental hazards. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Summary

Cobalt(II) chromate is a hazardous substance with multiple classifications. It is an oxidizing solid that may intensify fire and is known to be a carcinogen.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Exposure can lead to severe allergic reactions on the skin or respiratory difficulties if inhaled.[\[5\]](#)[\[8\]](#)[\[9\]](#) Furthermore, it is very toxic to aquatic life, with long-lasting effects.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Hazard Classification	Description
Carcinogenicity	May cause cancer. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a> All hexavalent chromium compounds are considered carcinogenic to workers. <a href="#">[4]</a>
Sensitization	May cause an allergic skin reaction and allergy or asthma symptoms or breathing difficulties if inhaled. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Oxidizing Properties	As an oxidizing solid, it may cause or intensify fire when in contact with combustible materials. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Skin and Eye Damage	Can cause severe skin burns and eye damage. <a href="#">[7]</a>

## Occupational Exposure Limits

Adherence to established occupational exposure limits (OELs) is critical to minimize health risks. The limits for the primary components of concern, hexavalent chromium and cobalt, are provided below.

Component	Regulatory Body	Exposure Limit
Hexavalent Chromium (Cr(VI))	OSHA (PEL)	5 µg/m <sup>3</sup> as an 8-hour time-weighted average (TWA). <a href="#">[10]</a> <a href="#">[11]</a>
OSHA (Action Level)		2.5 µg/m <sup>3</sup> as an 8-hour TWA. <a href="#">[11]</a>
Cobalt (as Co)	ACGIH (TLV)	0.02 mg/m <sup>3</sup> TWA. <a href="#">[9]</a> <a href="#">[12]</a>
NIOSH (REL)		0.05 mg/m <sup>3</sup> TWA. <a href="#">[9]</a>
OSHA (PEL)		0.1 mg/m <sup>3</sup> TWA. <a href="#">[9]</a>

## Essential Safety and Logistical Information

A multi-layered approach to safety, combining engineering controls, personal protective equipment, and strict operational procedures, is mandatory.

### Engineering Controls

Proper engineering controls are the primary line of defense to minimize exposure.

- Ventilation: All work involving cobalt(II) chromate must be conducted in a certified chemical fume hood, glovebox, or a hard-ducted biosafety cabinet to control airborne particulates.[\[13\]](#) Local exhaust ventilation should be used at the point of chemical release.[\[9\]](#)[\[14\]](#)
- Safety Stations: Eyewash fountains and safety showers must be readily accessible and in close proximity to the workstation.[\[6\]](#)[\[12\]](#)[\[14\]](#)
- Pressure Control: Laboratory rooms should be maintained at a negative pressure relative to corridors to prevent the escape of contaminants.[\[13\]](#)

### Personal Protective Equipment (PPE)

The appropriate PPE must be worn at all times when handling cobalt(II) chromate.

Protection Type	Specification	Rationale and Citations
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator with a full facepiece. [6][12] The specific cartridge type (e.g., N100, R100, or P100 filter) should be selected based on a formal risk assessment.[15]	Required if engineering controls are insufficient or during maintenance activities. [13][16] Protects against inhalation of carcinogenic and sensitizing dust.[4][10]
Hand	Double gloving with nitrile or rubber gloves is recommended for extended use.[9][13]	Prevents skin contact, which can cause allergic reactions and burns.[7][9][14]
Eye and Face	Chemical safety goggles and a face shield.[8][9][13]	Protects eyes and face from dust particles and splashes. [10]
Body	A dedicated lab coat, chemical-resistant apron, or full-body suit.[9][13][14]	Prevents contamination of personal clothing.[13] Contaminated clothing must be decontaminated or disposed of as hazardous waste.[14][16]
Footwear	Closed-toed shoes.[13] Disposable shoe coverlets may also be necessary depending on the scale of work.[16]	Protects against spills and contamination.

## Operational Plan: Step-by-Step Guidance

A systematic approach to handling ensures that safety is maintained throughout the experimental workflow.

### Pre-Operational Protocol

- Review Documentation: Thoroughly read and understand the Safety Data Sheet (SDS) for cobalt(II) chromate before beginning any work.[1][5][6]

- Verify Controls: Confirm that the chemical fume hood is functioning correctly (check airflow monitor) and that eyewash stations and safety showers are unobstructed.
- Assemble PPE: Gather all necessary PPE and inspect it for any damage. Don all required equipment before entering the designated work area.
- Prepare Workspace: Line the work surface within the fume hood with a disposable mat to contain any spills.[\[13\]](#)

## Chemical Handling Protocol

- Work Within Fume Hood: Conduct all manipulations of cobalt(II) chromate, including weighing and transfers, inside a certified chemical fume hood.[\[13\]](#)
- Minimize Dust: Use techniques that minimize the generation of dust. Avoid dry sweeping; instead, use wet cleaning methods or a HEPA-filtered vacuum for cleanup.[\[13\]](#)
- Container Management: Keep containers of cobalt(II) chromate tightly closed when not in use.[\[8\]](#)[\[12\]](#)

## Post-Operational Protocol

- Decontamination: At the conclusion of work, decontaminate all equipment and the work surface within the fume hood.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Remove gloves first, followed by the lab coat (turning it inside out), face shield, and goggles. Respiratory protection should be removed last after leaving the immediate work area.
- Personal Hygiene: Immediately wash hands and any potentially exposed skin with soap and water after removing PPE.[\[8\]](#)[\[14\]](#) Do not eat, drink, or smoke in the laboratory area.[\[14\]](#)
- Clothing: Contaminated work clothing should not be taken home.[\[13\]](#) It must be removed at the end of the shift and laundered by personnel who have been informed of the hazards.[\[14\]](#)[\[16\]](#)

## Disposal Plan

Waste containing cobalt(II) chromate must be managed as hazardous waste.

## Waste Collection

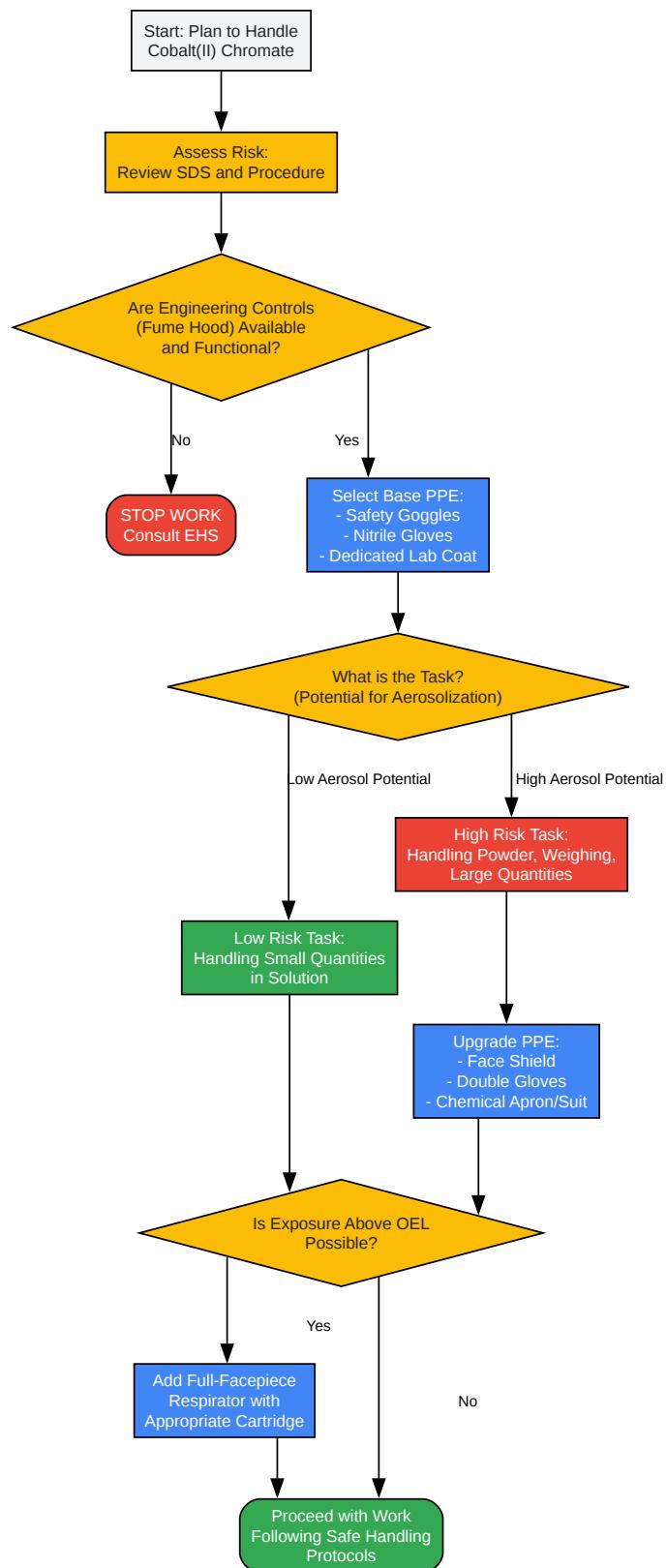
- Segregation: Collect all solid waste (e.g., contaminated gloves, wipes, disposable mats) and liquid waste in separate, clearly labeled, and sealed containers.
- Labeling: Label waste containers with "Hazardous Waste," the full chemical name "Cobalt(II) Chromate," and the associated hazards (Toxic, Oxidizer, Environmental Hazard).

## Waste Disposal

- Regulatory Compliance: All disposal must adhere to local, state, and federal regulations for hazardous waste.[\[6\]](#)[\[7\]](#) This substance should not be released into the environment or disposed of via the sanitary sewer.[\[7\]](#)[\[8\]](#)[\[17\]](#)
- Treatment: The standard treatment for hexavalent chromium waste involves a chemical reduction to the less toxic chromium(III) state, followed by precipitation.[\[18\]](#)
- Professional Disposal: Arrange for a licensed hazardous waste disposal company to collect and manage the waste.[\[19\]](#) While cobalt is not currently regulated as a RCRA metal, the presence of hexavalent chromium mandates that the waste be treated as hazardous.[\[19\]](#)[\[20\]](#) Recycling of cobalt and chromium from industrial waste may be a viable option through specialized vendors.[\[21\]](#)[\[22\]](#)

## Personal Protective Equipment (PPE) Selection Workflow

The following diagram outlines the logical steps for selecting the appropriate level of PPE when working with cobalt(II) chromate.



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Caption: Workflow for selecting appropriate PPE for handling cobalt(II) chromate.

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